

The Discovery and Natural Occurrence of Terpenylic Acid: A Technical Guide

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Compound of Interest

Compound Name: Terpenylic acid

Cat. No.: B109264

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Terpenylic acid, a bicyclic monoterpene, has garnered significant interest within the scientific community due to its prevalence in the environment as a secondary organic aerosol and its potential, yet underexplored, biological activities. This technical guide provides a comprehensive overview of the discovery and natural occurrence of **terpenylic acid**, with a focus on quantitative data, experimental protocols for its isolation, and a hypothesized role in cellular signaling pathways relevant to drug development.

Introduction

First identified in the early 20th century as an oxidation product of α -pinene, **terpenylic acid** (IUPAC name: 2-(2,2-dimethyl-5-oxotetrahydrofuran-3-yl)acetic acid) is a naturally occurring compound that plays a crucial role in atmospheric chemistry. Its formation from the photooxidation and ozonolysis of α -pinene, a primary volatile organic compound emitted by coniferous trees, contributes significantly to the formation of secondary organic aerosols (SOAs), which have implications for air quality and climate. Beyond its atmospheric significance, the structural relationship of **terpenylic acid** to other biologically active terpenoids suggests potential therapeutic applications, particularly in the realm of anti-inflammatory and antimicrobial agents. This guide aims to consolidate the current knowledge on **terpenylic acid** for researchers and professionals in drug development.

Physicochemical Properties of Terpenylic Acid

A clear understanding of the physicochemical properties of **terpenylic acid** is fundamental for its study. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
Melting Point (Hydrated)	57 °C	
Melting Point (Anhydrous)	90 °C	
Sublimation Temperature	130-140 °C	
Solubility in Cold Water	Moderately soluble	
Solubility in Hot Water	Highly soluble	
Optical Rotation ([α] _D ²⁵ , (+)-form)	+56.3°	
Optical Rotation ([α] _D ²⁵ , (-)-form)	-56.5°	

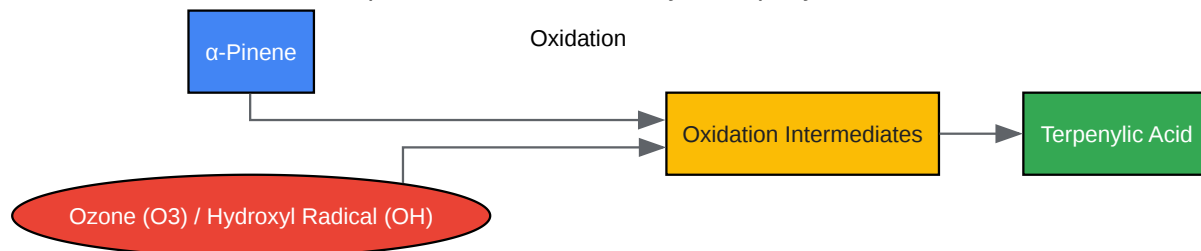
Natural Occurrence and Formation

Terpenylic acid is not typically found in high concentrations as a primary metabolite in plants. Instead, its natural occurrence is predominantly as a product of the atmospheric oxidation of monoterpenes, especially α-pinene, which is abundant in the oleoresin of pine trees and other conifers.

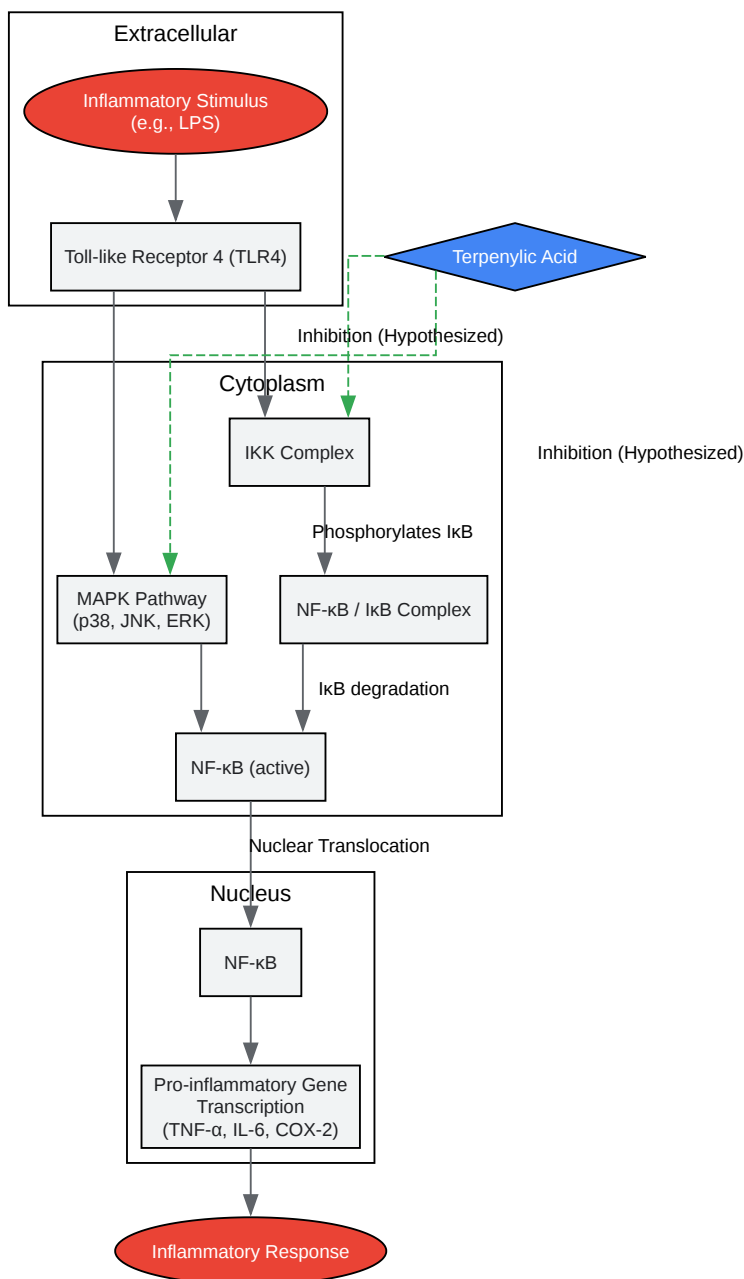
Formation from α-Pinene

The primary pathway to naturally occurring **terpenylic acid** is through the atmospheric oxidation of α-pinene. This process can be initiated by several oxidants, including ozone (O₃) and hydroxyl radicals (•OH). The reaction proceeds through a series of complex steps involving the formation of Criegee intermediates and other reactive species, ultimately leading to the formation of a variety of oxygenated products, including **terpenylic acid**.

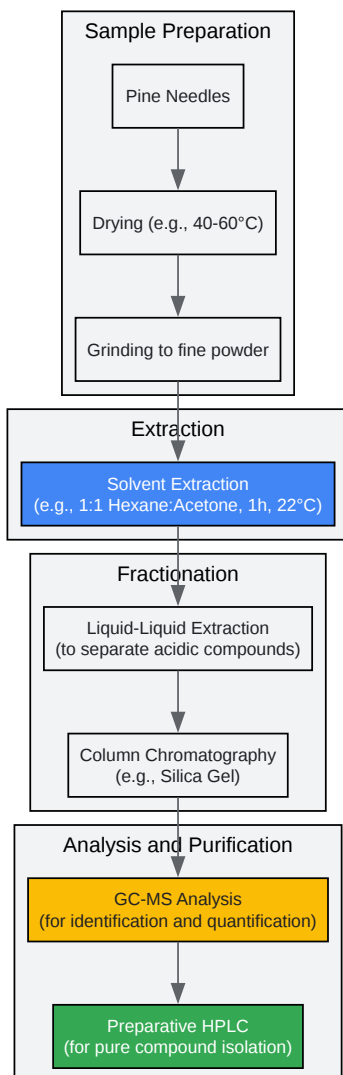
Simplified Formation Pathway of Terpenylic Acid



Hypothesized Anti-Inflammatory Signaling Pathway of Terpenylic Acid



Generalized Workflow for Terpenylic Acid Isolation



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References

- 1. Recent Advances Regarding the Molecular Mechanisms of Triterpenic Acids: A Review (Part I) - PMC [pmc.ncbi.nlm.nih.gov]
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